

1-Benzyl-2,4,5-tribromo-1H-imidazole molecular weight and formula

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Compound of Interest

Compound Name: 1-Benzyl-2,4,5-tribromo-1H-imidazole

Cat. No.: B1350188

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Technical Dossier: 1-Benzyl-2,4,5-tribromo-1H-imidazole

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data and generalized experimental methodologies relevant to the characterization of **1-Benzyl-2,4,5-tribromo-1H-imidazole**.

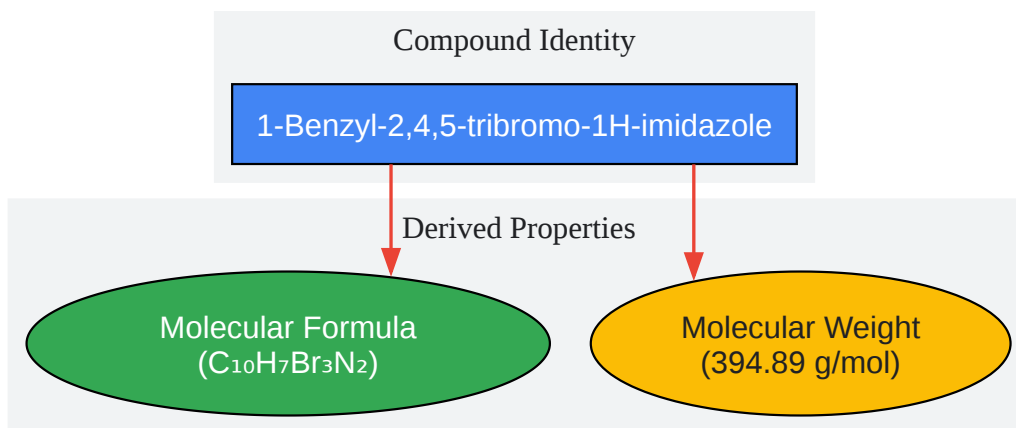
Physicochemical Properties

The fundamental molecular properties of **1-Benzyl-2,4,5-tribromo-1H-imidazole** have been determined and are summarized below. These data are critical for experimental design, dosage calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₁₀ H ₇ Br ₃ N ₂ [1]
Molecular Weight	394.89 g/mol [1][2]

Logical Relationship of Compound Properties

The identity of a chemical compound, established by its name and structure, directly informs its derivative properties such as molecular formula and weight. This logical flow is essential for chemical informatics and substance registration.



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Caption: Logical derivation of molecular properties from compound identity.

Standard Experimental Protocols

The determination of the molecular formula and weight for a novel or synthesized compound like **1-Benzyl-2,4,5-tribromo-1H-imidazole** relies on standard, high-precision analytical techniques. The generalized protocols for these determinations are outlined below.

3.1. Determination of Molecular Formula via High-Resolution Mass Spectrometry (HRMS)

This method provides an extremely accurate mass measurement, which is then used to deduce the elemental composition.

- **Sample Preparation:** A dilute solution of the analyte is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile). An internal standard may be added for mass calibration.

- Instrumentation: A high-resolution mass spectrometer (e.g., Orbitrap, TOF, or FT-ICR) equipped with an appropriate ionization source (e.g., Electrospray Ionization - ESI) is used.
- Analysis:
 - The instrument is calibrated using a known standard to ensure high mass accuracy (< 5 ppm).
 - The sample solution is infused or injected into the ion source, where molecules are ionized, typically forming protonated molecules $[M+H]^+$.
 - The mass-to-charge ratio (m/z) of the ionized molecule is measured with high precision.
- Data Processing: The exact mass obtained is processed by software that generates a list of possible elemental formulas (C, H, Br, N) that fall within the measured mass accuracy. The most chemically plausible formula is selected, often guided by other data such as isotopic peak patterns, which are distinctive for bromine-containing compounds.

3.2. Verification via Elemental Analysis

This technique determines the percentage composition of carbon, hydrogen, and nitrogen, which is then used to confirm the empirical formula derived from HRMS.

- Sample Preparation: A small, precisely weighed amount of the dry, pure compound (typically 1-3 mg) is placed into a tin or silver capsule.
- Instrumentation: A CHN Elemental Analyzer is used. The instrument combusts the sample at high temperatures ($\geq 900^\circ\text{C}$) in a stream of oxygen.
- Analysis:
 - Combustion converts the sample into gaseous products: CO_2 , H_2O , and N_2 .
 - These gases are separated by a chromatographic column.
 - The amount of each gas is quantified using a thermal conductivity detector.

- **Data Processing:** The instrument's software calculates the mass percentages of C, H, and N in the original sample. These experimental percentages are compared to the theoretical percentages calculated from the proposed molecular formula ($C_{10}H_7Br_3N_2$) to confirm its validity.

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References

- 1. scbt.com [scbt.com]
- 2. 1-Benzyl-2,4,5-tribromo-1H-imidazole | $C_{10}H_7Br_3N_2$ | CID 2773241 - PubChem [pubchem.ncbi.nlm.nih.gov]
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